

# An In-depth Technical Guide to Dihydroxyaluminum Sodium Carbonate

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## Compound of Interest

Compound Name: *Dihydroxyaluminum sodium carbonate*

Cat. No.: *B082158*

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This technical guide provides a comprehensive overview of **dihydroxyaluminum sodium carbonate**, including its chemical identity, properties, synthesis, and pharmaceutical applications. The information is intended for researchers, scientists, and drug development professionals.

## Chemical Identification and Synonyms

**Dihydroxyaluminum sodium carbonate** is an inorganic salt used primarily as an antacid. It is a complex of aluminum hydroxide and sodium carbonate.

Table 1: Chemical Identifiers for **Dihydroxyaluminum Sodium Carbonate**

| Identifier              | Value                              | Reference                               |
|-------------------------|------------------------------------|---|
| CAS Number              | 16482-55-6                         | <a href="#">[1]</a> <a href="#">[2]</a> |
| 12011-77-7 (deprecated) |                                    | <a href="#">[3]</a> <a href="#">[4]</a> |
| 539-68-4                |                                    | <a href="#">[5]</a> <a href="#">[6]</a> |
| EC Number               | 240-536-4                          | <a href="#">[1]</a> <a href="#">[2]</a> |
| UNII                    | 84H8Z9550J                         | <a href="#">[3]</a>                     |
| Molecular Formula       | CH <sub>2</sub> AlNaO <sub>5</sub> | <a href="#">[1]</a>                     |
| Molecular Weight        | ~144.0 g/mol                       | <a href="#">[1]</a> <a href="#">[6]</a> |

A variety of synonyms for **dihydroxyaluminum sodium carbonate** are used in literature and commerce.

Table 2: Synonyms for **Dihydroxyaluminum Sodium Carbonate**

| Synonym                              | Reference   |
|--------------------------------------|---|
| Aluminum sodium carbonate hydroxide  | <a href="#">[4]</a> <a href="#">[6]</a>                     |
| Carbaldrate                          | <a href="#">[5]</a> <a href="#">[7]</a>                     |
| DASC                                 | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Dawsonite                            | <a href="#">[3]</a>   |
| Dihydroxy sodium aluminum carbonate  | <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Dihydroxyaluminium sodium carbonate  | <a href="#">[2]</a> <a href="#">[4]</a>                     |
| Kompensan                            | <a href="#">[3]</a> <a href="#">[6]</a>                     |
| Rolaids (pre-1995 formulation)       | <a href="#">[4]</a> <a href="#">[7]</a>                     |
| Sodium (carbonato)dihydroxyaluminate | <a href="#">[5]</a>   |

## Physicochemical Properties

**Dihydroxyaluminum sodium carbonate** is typically an amorphous white powder or composed of poorly formed crystals.<sup>[3][6]</sup> Key quantitative properties are summarized below.

Table 3: Physicochemical Properties of **Dihydroxyaluminum Sodium Carbonate**

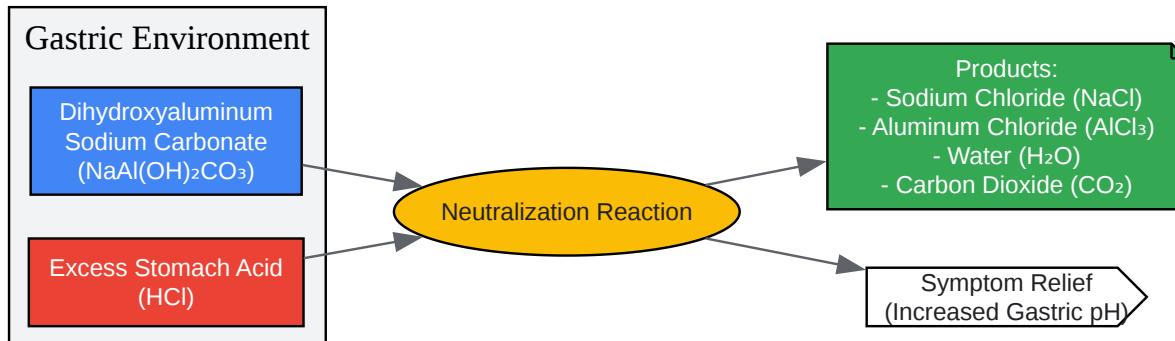
| Property                   | Value                                      | Reference |
|----------------------------|--|-----------|
| Appearance                 | Amorphous powder or poorly formed crystals | [3][6]    |
| Water Content              | 10% - 11%                                  | [3][6]    |
| pH (1 in 25 suspension)    | 9.9 - 10.2                                 | [5]       |
| Acid Neutralizing Capacity | 27.8 mEq/g                                 | [3]       |
| Density                    | 2.144 g/cm <sup>3</sup>                    | [6]       |

## Mechanism of Action in Gastric Acid Neutralization

The primary therapeutic application of **dihydroxyaluminum sodium carbonate** is as an antacid.<sup>[1]</sup> Its mechanism involves the neutralization of hydrochloric acid (HCl) in the stomach. This reaction increases the gastric pH, providing relief from heartburn and indigestion.<sup>[1][3]</sup>

The neutralization reaction proceeds as follows:  $\text{NaAl(OH)}_2\text{CO}_3 + 4\text{HCl} \rightarrow \text{NaCl} + \text{AlCl}_3 + 3\text{H}_2\text{O} + \text{CO}_2$

This reaction demonstrates the combined action of the hydroxide and carbonate components in neutralizing acid. Compared to other carbonate-based antacids, it produces a moderate amount of carbon dioxide, which can minimize bloating.<sup>[3]</sup>



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Diagram of the acid neutralization process by **Dihydroxyaluminum Sodium Carbonate**.

## Experimental Protocols

Several methods for the synthesis of **dihydroxyaluminum sodium carbonate** have been reported.

Protocol 1: Carbonation of Sodium Aluminate[3][8]

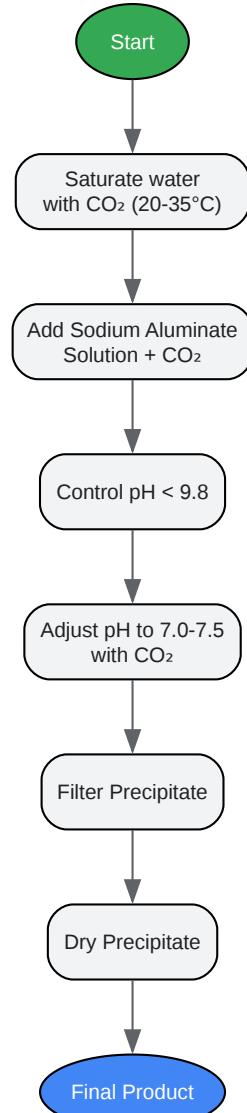
- Objective: To synthesize **dihydroxyaluminum sodium carbonate** by introducing carbon dioxide into a sodium aluminate solution.
- Materials: Sodium aluminate solution (Na<sub>2</sub>O/Al<sub>2</sub>O<sub>3</sub> molar ratio of 1:1 to 1.25:1), Carbon dioxide (gas), Water.
- Procedure:
  1. Saturate water with carbon dioxide at a reaction temperature between 20-35°C.[8]
  2. Continuously add the aqueous sodium aluminate solution while maintaining the temperature and continuing the introduction of carbon dioxide.[8]
  3. Monitor and control the pH of the suspension to remain below 9.8 (preferably between 8.8 and 9.8) during precipitation.[8]

4. After the addition of sodium aluminate is complete, adjust the final pH to 7.0-7.5 with carbon dioxide.[8]
5. Separate the resulting precipitate from the suspension by filtration.
6. Dry the precipitate at an elevated temperature to obtain **dihydroxyaluminum sodium carbonate**.

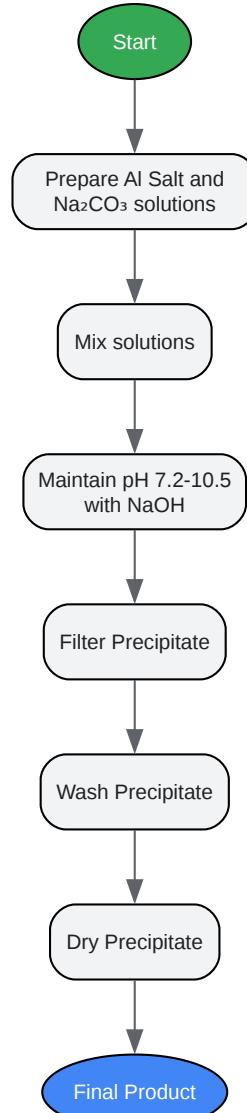
#### Protocol 2: Reaction of an Aluminum Salt with Sodium Carbonate[3][9]

- Objective: To precipitate **dihydroxyaluminum sodium carbonate** from the reaction of an ionic aluminum salt and sodium carbonate.
- Materials: Ionic aluminum salt (e.g., aluminum chloride), Sodium carbonate, Sodium hydroxide, Deionized water.
- Procedure:
  1. Prepare an aqueous solution of the ionic aluminum salt.
  2. In a separate vessel, prepare an aqueous solution with a stoichiometric excess of sodium carbonate. The weight of sodium carbonate should be at least ten times that of the aluminum salt.[9]
  3. Add the aluminum salt solution to the sodium carbonate solution.
  4. Maintain the pH of the reaction mixture between 7.2 and 10.5 by adding sodium hydroxide as needed.[3][9]
  5. Allow the precipitate of **dihydroxyaluminum sodium carbonate** to form.
  6. Separate the precipitate by filtration.
  7. Wash the precipitate to remove any co-precipitated sodium salt by-products.[9]
  8. Dry the purified precipitate.

## Protocol 1: Carbonation of Sodium Aluminate



## Protocol 2: Aluminum Salt + Sodium Carbonate

[Click to download full resolution via product page](#)**Workflow for the synthesis of Dihydroxyaluminum Sodium Carbonate.**

Protocol 3: Determination of Sodium Content[\[10\]](#)

- Objective: To quantify the sodium content in a sample of **dihydroxyaluminum sodium carbonate** using atomic absorption spectroscopy.
- Instrumentation: Atomic Absorption Spectrophotometer.
- Reagents: 1 N Hydrochloric acid, Potassium chloride solution, Sodium chloride stock solution.
- Standard Preparation:
  1. Prepare a series of standard solutions containing known concentrations of sodium (e.g., 0.5 µg/mL and 1.0 µg/mL) from the sodium chloride stock solution.[\[10\]](#)
  2. Each standard should also contain 4.0 mL of 1 N HCl and 10.0 mL of potassium chloride solution in a 100-mL volumetric flask, diluted to volume with water.[\[10\]](#)
- Sample Preparation:
  1. Accurately weigh and transfer 250 mg of previously dried **dihydroxyaluminum sodium carbonate** to a 200-mL volumetric flask.[\[10\]](#)
  2. Add 40 mL of 1 N HCl and boil for 1 minute.[\[10\]](#)
  3. Cool the solution to room temperature and dilute to volume with water.[\[10\]](#)
  4. Transfer 10.0 mL of this solution to a 100-mL volumetric flask and dilute to volume with water.[\[10\]](#)
- Analysis:
  1. Set the atomic absorption spectrophotometer to the sodium emission line at 589.0 nm.[\[11\]](#)
  2. Aspirate the standard solutions and the sample solution into the instrument.
  3. Record the absorbance readings.

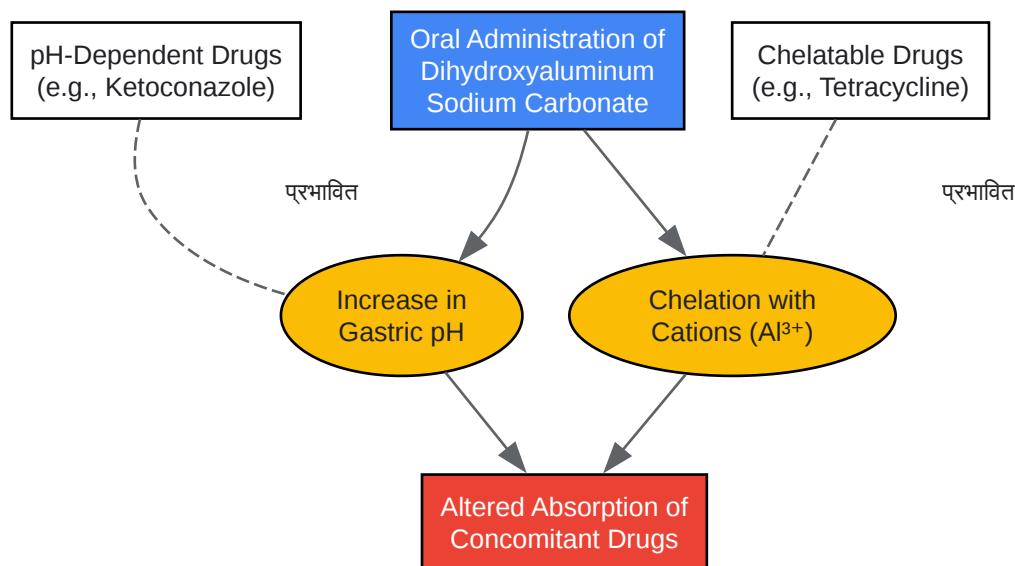
4. Construct a calibration curve from the standard solutions and determine the concentration of sodium in the sample solution.
5. Calculate the percentage of sodium in the original sample. The typical acceptance range is between 15.2% and 16.8%.<sup>[5]</sup>

## Drug Development Considerations

The primary use of **dihydroxyaluminum sodium carbonate** is in over-the-counter antacid formulations for the relief of heartburn, acid indigestion, and upset stomach.<sup>[1]</sup> It combines the rapid acid-neutralizing effect of sodium carbonate with the sustained action of aluminum hydroxide.<sup>[3]</sup>

As an antacid, **dihydroxyaluminum sodium carbonate** can affect the absorption of other orally administered drugs. The primary interaction mechanisms are:

- Chelation: Formation of complexes with certain drugs, such as tetracyclines and quinolones, which can decrease their absorption and efficacy.<sup>[3]</sup>
- Gastric pH Alteration: The increase in stomach pH can alter the dissolution and absorption of pH-dependent drugs.



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